

4-Benzyloxy-3,5-dimethylbenzaldehyde safety data sheet (SDS) and handling

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Compound of Interest

Compound Name: 4-Benzyloxy-3,5-dimethylbenzaldehyde

Cat. No.: B117636

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Technical Guide: Safe Handling of 4-Benzyloxy-3,5-dimethylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and recommended handling procedures for **4-Benzyloxy-3,5-dimethylbenzaldehyde** (CAS No. 144896-51-5). The information compiled is intended to support researchers, scientists, and professionals in the field of drug development in the safe use and management of this compound.

Chemical and Physical Properties

4-Benzyloxy-3,5-dimethylbenzaldehyde is an aromatic aldehyde. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	144896-51-5	[1][2]
Molecular Formula	C16H16O2	[1][2]
Molecular Weight	240.30 g/mol	[1][2]
Appearance	Clear yellow liquid	[3]
Purity	≥94.0% (GC)	[3]
Boiling Point	162°C to 163°C (1 mmHg)	[2]
Density	1.1 g/cm ³	[2]
Refractive Index	1.586	[2]
Storage	Ambient temperature	[1][2]

Hazard Identification and Classification

A definitive Globally Harmonized System (GHS) classification for **4-Benzyloxy-3,5-dimethylbenzaldehyde** is not readily available. However, based on the hazard information for structurally similar compounds such as 4-(Benzyloxy)-3-methoxybenzaldehyde and 3,5-Dimethyl-4-hydroxybenzaldehyde, it is prudent to handle this chemical with caution, assuming it may present similar hazards.

Potential Hazards:

- Skin Irritation: May cause skin irritation upon contact.[4][5]
- Eye Irritation: May cause serious eye irritation.[4][5]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[4]

Precautionary Statements (Recommended based on similar compounds):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6][7]
- P264: Wash skin thoroughly after handling.[7]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

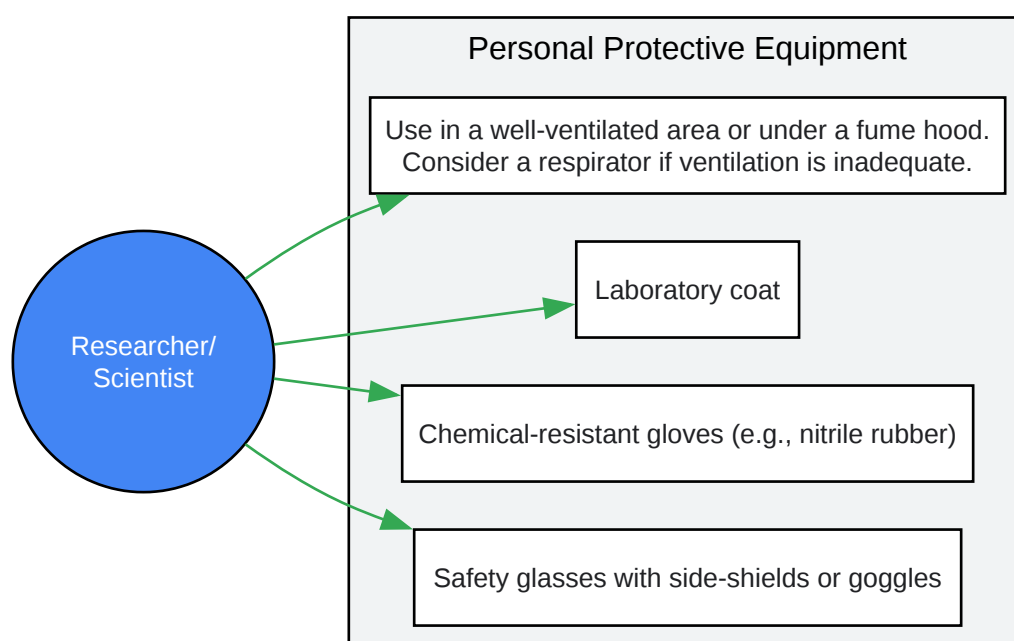
Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of **4-Benzyloxy-3,5-dimethylbenzaldehyde**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this chemical to determine the appropriate level of PPE. The following diagram outlines the recommended PPE.

Figure 1. Recommended Personal Protective Equipment (PPE)



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Figure 1. Recommended Personal Protective Equipment (PPE)

Safe Handling Practices

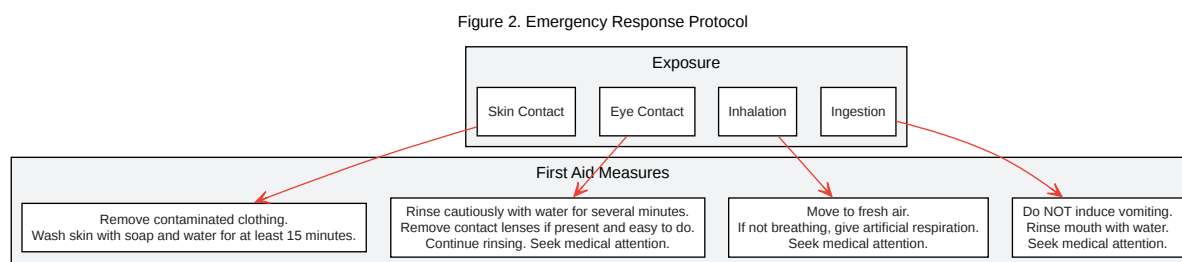
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage Conditions

- Store in a cool, dry place away from direct sunlight and incompatible materials.
- Keep the container tightly sealed to prevent contamination.
- Incompatible materials include strong oxidizing agents and strong bases.

Emergency Procedures

In the event of an emergency, follow these procedures.



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Figure 2. Emergency Response Protocol

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter drains or waterways.

Toxicological Information

No specific toxicological studies for **4-Benzyloxy-3,5-dimethylbenzaldehyde** were found in the public domain. The hazard assessment is based on data from structurally related compounds. It is recommended to handle this compound as potentially harmful.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **4-Benzyloxy-3,5-dimethylbenzaldehyde** are not provided in the safety data sheets. Researchers should develop their own standard operating procedures (SOPs) that incorporate the safety and handling guidelines outlined in this document.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive risk assessment. All users should consult the original Safety Data Sheet from the supplier and follow all institutional and regulatory safety guidelines.

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